

Application Notes and Protocols for Studying Macrophage Migration with TM5275 Sodium

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Compound of Interest

Compound Name: TM5275 sodium

Cat. No.: B611400

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Audience: Researchers, scientists, and drug development professionals.

Introduction

Macrophage migration is a critical process in immune responses, wound healing, and various pathological conditions, including chronic inflammation and cancer. The plasminogen activator system plays a significant role in regulating cell migration. Plasminogen activator inhibitor-1 (PAI-1), a key component of this system, has been identified as a modulator of macrophage motility. **TM5275 sodium** is a small molecule inhibitor of PAI-1 that has been shown to effectively inhibit macrophage migration by preventing the interaction between PAI-1 and the low-density lipoprotein receptor-related protein 1 (LRP1).[1][2][3] These application notes provide detailed protocols and supporting data for utilizing **TM5275 sodium** to study macrophage migration in vitro and in vivo.

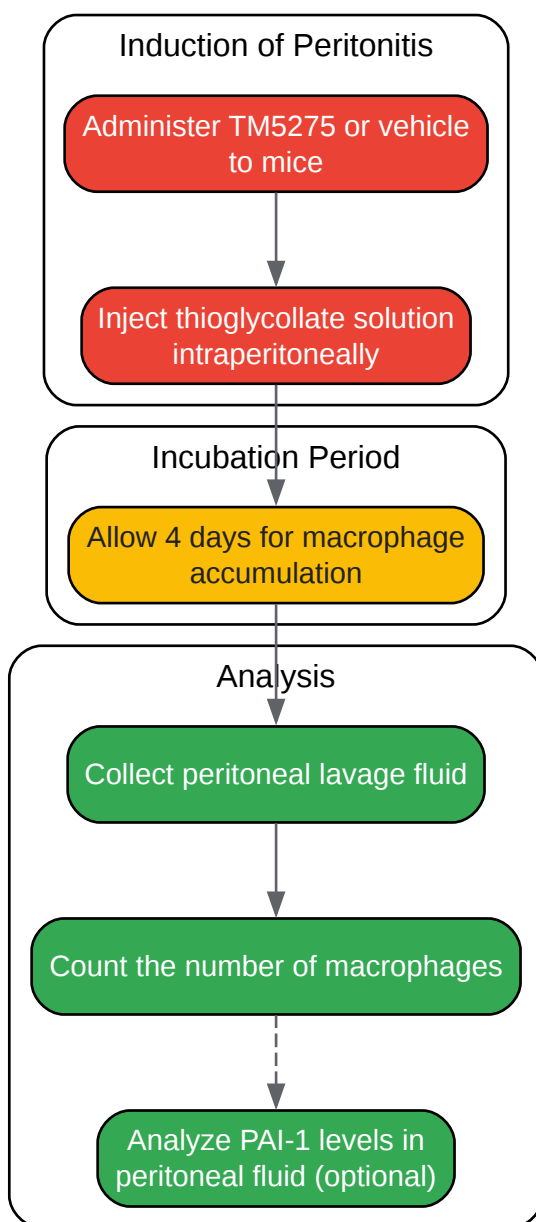
Mechanism of Action

TM5275 is a specific, orally active small molecule inhibitor of PAI-1.[4] Its inhibitory effect on macrophage migration is not dependent on its classical role in the fibrinolytic process but rather on blocking the interaction between PAI-1 and LRP1.[1][2][3] This interaction is crucial for PAI-1-induced cell migration.[3][4] TM5275 does not affect macrophage migration induced by other stimuli like fetal bovine serum (FBS), indicating its specificity for PAI-1-dependent pathways.[2] Furthermore, TM5275's effect is independent of T-cells.[3]

Signaling Pathway of TM5275-mediated Inhibition of Macrophage Migration

The following diagram illustrates the signaling pathway involved in PAI-1-induced macrophage migration and the inhibitory action of TM5275.





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References

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